

potenzielle Off-Target-Effekte von Ribocil B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ribocil B

Cat. No.: B560550

[Get Quote](#)

Technisches Support-Center: Ribocil B

Dieses technische Support-Center bietet Forschern, Wissenschaftlern und Fachleuten aus der Arzneimittelentwicklung Hilfestellung bei der Fehlerbehebung und häufig gestellte Fragen (FAQs) zu den potenziellen Off-Target-Effekten von **Ribocil B**.

Häufig gestellte Fragen (FAQs)

F1: Was ist der primäre Wirkmechanismus von **Ribocil B**?

Ribocil B ist der S-Enantiomer von Ribocil und wirkt als hochselektiver Inhibitor des Flavinmononukleotid (FMN)-Riboswitch in Bakterien.[1][2][3] Es ahmt das natürliche Ligand FMN nach, bindet an den Riboswitch und induziert eine Konformationsänderung, die die Expression des ribB-Gens hemmt.[1][2] Dies führt zu einer Verringerung der Riboflavin-Synthese, was letztendlich das Bakterienwachstum hemmt.[1]

F2: Gibt es bekannte Off-Target-Effekte von **Ribocil B** bei Säugetierzellen?

Die derzeitige Forschungsliteratur hebt die hohe Selektivität von **Ribocil B** für den bakteriellen FMN-Riboswitch hervor.[2][4] Ein wesentlicher Grund für diese Spezifität ist, dass Säugetierzellen keine FMN-Riboswitches besitzen, was das Potenzial für zielgerichtete Effekte in menschlichen oder anderen Säugetiersystemen erheblich reduziert.[5] Im Gegensatz zu anderen Riboflavin-Analoga, die Off-Target-Effekte auf menschliche Flavoenzyme zeigen können, ist Ribocil strukturell verschieden von FMN, was zu seinem günstigen Sicherheitsprofil beiträgt.[2][6]

F3: Mein Experiment mit Säugetierzellen zeigt nach der Behandlung mit **Ribocil B** unerwartete Ergebnisse. Könnte dies auf Off-Target-Effekte zurückzuführen sein?

Obwohl Off-Target-Effekte niemals vollständig ausgeschlossen werden können, ist es aufgrund der hohen Spezifität von **Ribocil B** für sein bakterielles Ziel unwahrscheinlich, dass die beobachteten Effekte in Säugetierzellen auf direkte Off-Target-Bindungen zurückzuführen sind. Es ist wahrscheinlicher, dass andere experimentelle Variablen zu den unerwarteten Ergebnissen beitragen. Bitte beachten Sie den Leitfaden zur Fehlerbehebung unten.

F4: Wie wurde die Spezifität von Ribocil für den FMN-Riboswitch nachgewiesen?

Die Spezifität von Ribocil wurde durch mehrere experimentelle Ansätze nachgewiesen:

- Resistenzmutationen: Bakterielle Mutationen, die eine Resistenz gegen Ribocil verleihen, wurden ausschließlich im FMN-Riboswitch gefunden, was darauf hindeutet, dass dies das einzige Ziel ist, das von dem Molekül beeinflusst wird.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Reporter-gen-Assays: Ribocil hemmt spezifisch die Expression von Reporter-genen, die unter der Kontrolle des FMN-Riboswitch stehen.[\[2\]](#)
- Biophysikalische Bindungsstudien: Direkte Bindungsassays zeigen eine hochaffine Interaktion zwischen **Ribocil B** und der FMN-Riboswitch-RNA.[\[2\]](#)

Leitfaden zur Fehlerbehebung bei unerwarteten experimentellen Ergebnissen

Wenn Sie in Ihren Experimenten mit **Ribocil B** auf unerwartete Effekte stoßen, ziehen Sie bitte die folgenden potenziellen Ursachen in Betracht, bevor Sie Off-Target-Effekte vermuten.

Problem: Zytotoxizität in Säugetierzellkulturen

| Mögliche Ursache | Empfohlene Maßnahme |
|-------------------------------------|--|
| Hohe Konzentration von Ribocil B | Führen Sie eine Dosis-Wirkungs-Analyse durch, um die minimale wirksame Konzentration für Ihre Bakterien zu bestimmen und die niedrigstmögliche Konzentration in Co-Kultur-Experimenten zu verwenden. |
| Lösungsmitteltoxizität (z. B. DMSO) | Führen Sie eine Kontrollgruppe durch, die nur mit dem Lösungsmittel in der gleichen Konzentration wie in der Ribocil B-Behandlungsgruppe behandelt wird. |
| Kontamination der Zellkultur | Überprüfen Sie Ihre Zellkulturen auf Anzeichen von bakterieller oder Pilzkontamination. |
| Experimentelle Bedingungen | Stellen Sie sicher, dass die Inkubationszeiten, die Zelldichte und die Medienzusammensetzung in allen experimentellen Gruppen konsistent sind. |

Problem: Unerwartete Veränderungen in Signalwegen von Säugetierzellen

| Mögliche Ursache | Empfohlene Maßnahme |
|--|---|
| Indirekte Effekte durch bakterielle Lyse | Wenn Sie Ribocil B in einem Co-Kultur-System mit Bakterien verwenden, kann die Freisetzung von bakteriellen Komponenten (z. B. Endotoxine) nach der Lyse eine Immunantwort in den Säugetierzellen auslösen. Führen Sie Kontrollen mit lysierten Bakterien ohne Ribocil B durch. |
| Nährstoffmangel im Medium | Die Hemmung des bakteriellen Wachstums kann die Nährstoffverfügbarkeit im Kulturmedium verändern, was sich indirekt auf die Säugetierzellen auswirken kann. Überwachen Sie die wichtigsten Nährstoffniveaus im Medium. |
| Kreuzreaktivität von Antikörpern | Wenn Sie Western Blots oder andere Immunoassays verwenden, stellen Sie die Spezifität Ihrer primären und sekundären Antikörper sicher. |

Zusammenfassung der quantitativen Daten

Die folgenden Tabellen fassen die wichtigsten quantitativen Daten zur Aktivität von Ribocil zusammen.

Tabelle 1: In-vitro-Aktivität von Ribocil

| Molekül | Aktivität | Wert | Spezies | Referenz |
|-----------|-----------------------------|-------------|---------|----------|
| Ribocil | EC50 (GFP-Expression) | 0.3 μ M | E. coli | [1][2] |
| Ribocil | IC50 (Riboflavin-Spiegel) | 0.3 μ M | E. coli | [4] |
| Ribocil-B | KD (FMN-Riboswitch-Aptamer) | 13 nM | E. coli | [2] |
| Ribocil-A | KD (FMN-Riboswitch-Aptamer) | > 10,000 nM | E. coli | [4] |

Experimentelle Protokolle

Bestimmung der minimalen Hemmkonzentration (MHK)

Dieses Protokoll wird verwendet, um die niedrigste Konzentration von **Ribocil B** zu bestimmen, die das sichtbare Wachstum von Bakterien hemmt.

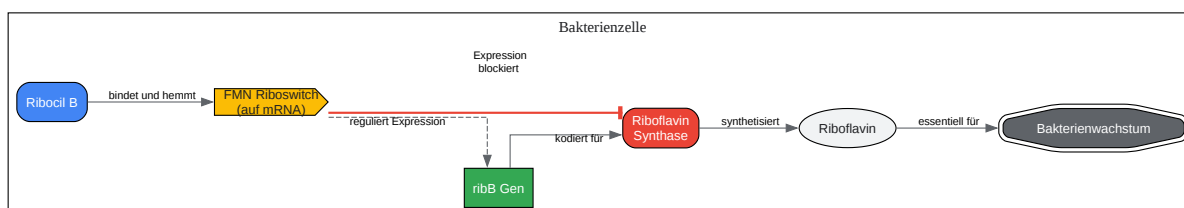
- Bereiten Sie eine serielle Verdünnung von **Ribocil B** in einem geeigneten Nährmedium (z. B. Mueller-Hinton-Bouillon) in einer 96-Well-Platte vor.
- Inokulieren Sie jede Vertiefung mit einer standardisierten Bakteriensuspension (z. B. 5×10^5 KBE/ml).
- Inkubieren Sie die Platte bei 37 °C für 18-24 Stunden.
- Bestimmen Sie die MHK als die niedrigste Konzentration von **Ribocil B**, bei der kein sichtbares Wachstum zu beobachten ist.

Reportergen-Assay zur Messung der FMN-Riboswitch-Aktivität

Dieses Protokoll wird verwendet, um die spezifische Hemmung des FMN-Riboswitch durch **Ribocil B** zu quantifizieren.

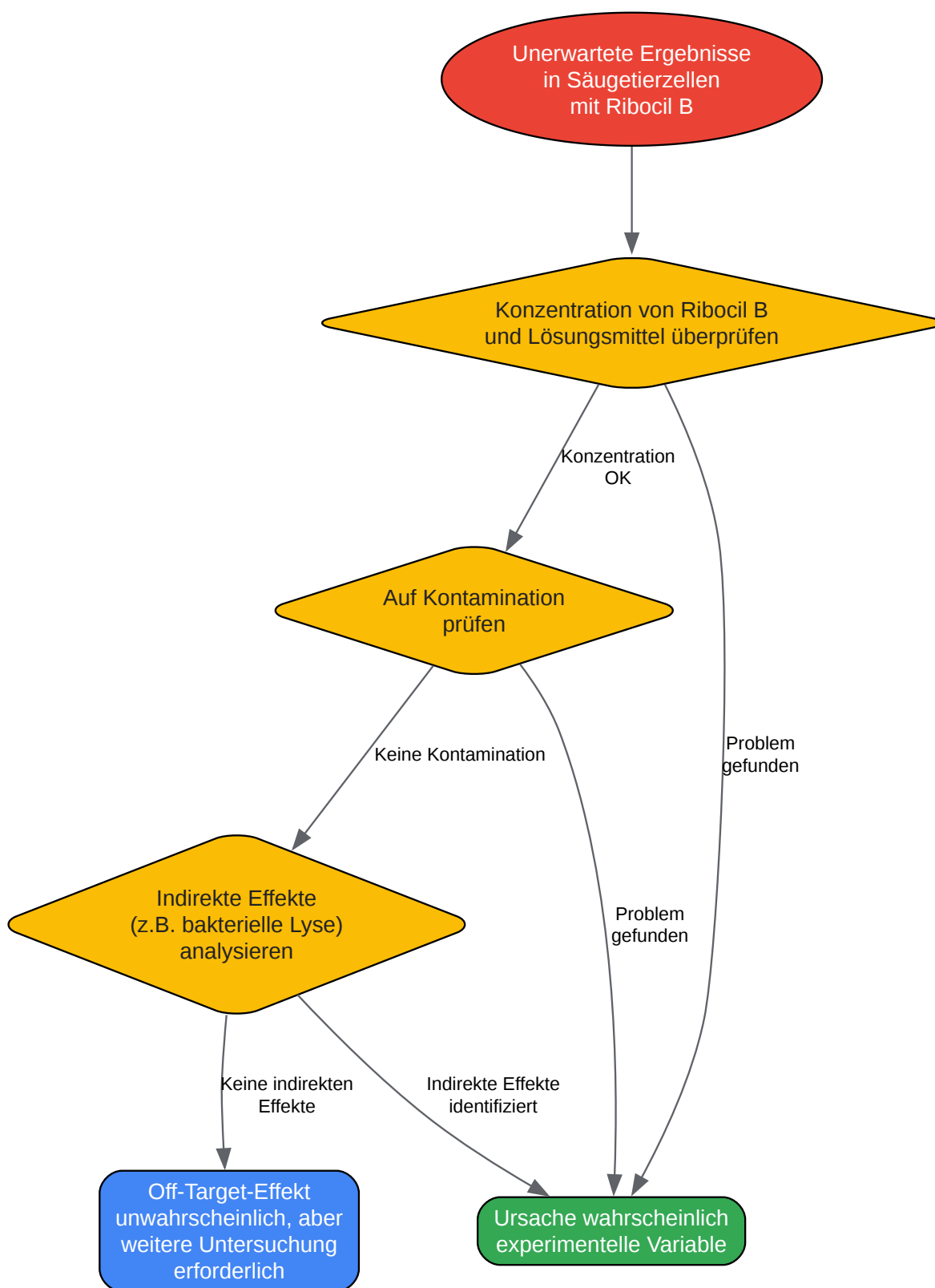
- Transformieren Sie einen geeigneten Bakterienstamm mit einem Plasmid, das ein Reportergen (z. B. GFP oder Luciferase) unter der Kontrolle des FMN-Riboswitch trägt.
- Züchten Sie die transformierten Bakterien in Gegenwart von seriellen Verdünnungen von **Ribocil B**.
- Messen Sie die Expression des Reportergens nach einer definierten Inkubationszeit mit einem geeigneten Detektionsverfahren (z. B. Fluoreszenz- oder Lumineszenzmessgerät).
- Berechnen Sie die EC50-Werte, indem Sie die Reportergenexpression gegen die Konzentration von **Ribocil B** auftragen.

Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachtes Diagramm des Wirkmechanismus von **Ribocil B**.



[Click to download full resolution via product page](#)

Abbildung 2: Workflow zur Fehlerbehebung bei unerwarteten Ergebnissen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Atomic resolution mechanistic studies of ribocil: A highly selective unnatural ligand mimic of the E. coli FMN riboswitch - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Riboswitches as Drug Targets for Antibiotics [mdpi.com]
- 4. tandfonline.com [tandfonline.com]
- 5. A Gram-Negative Antibiotic Active Through Inhibition of an Essential Riboswitch - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Opportunities for Riboswitch Inhibition by Targeting Co-Transcriptional RNA Folding Events - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [potenzielle Off-Target-Effekte von Ribocil B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560550#potenzielle-off-target-effekte-von-ribocil-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com